

Naloxone N-Oxide CAS number and chemical identifiers

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Compound of Interest

Compound Name: Naloxone N-Oxide

Cat. No.: B3333537

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In-Depth Technical Guide to Naloxone N-Oxide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Naloxone N-Oxide**, a derivative of the well-known opioid antagonist, naloxone. This document synthesizes available data on its chemical identity, synthesis, and known biological context. It is important to note that while extensive research exists for naloxone, specific data on the pharmacology and signaling pathways of **Naloxone N-Oxide** are limited. This guide presents the currently available information and draws comparisons with its parent compound where relevant.

Chemical Identifiers and Properties

Naloxone N-Oxide is chemically identified by a unique set of identifiers that distinguish it from other compounds. These are crucial for accurate documentation and research.

Identifier Type	Identifier
CAS Number	112242-14-5
Molecular Formula	C ₁₉ H ₂₁ NO ₅
Molecular Weight	343.37 g/mol
IUPAC Name	(4R,4aS,7aR,12bS)-4a,9-dihydroxy-3-oxido-3-(prop-2-en-1-yl)-2,3,4,4a,5,6,7a,13-octahydro-1H-4,12-methanobenzofuro[3,2-e]isoquinolin-3-ium-7-one
InChI	InChI=1S/C19H21NO5/c1-2-8-20(24)9-7-18-15-11-3-4-12(21)16(15)25-17(18)13(22)5-6-19(18,23)14(20)10-11/h2-4,14,17,21,23H,1,5-10H2/t14-,17+,18+,19-,20?/m1/s1
InChIKey	GAUIBVINJLVYRY-QBFPIVRFSA-N
Canonical SMILES	<chem>C=CC[N+]1(CC[C@]23[C@@H]4C(=O)CC[C@]2([C@H]1CC5=C3C(=C(C=C5)O)O4)O)[O-]</chem>
PubChem CID	14099368

Synthesis of Naloxone N-Oxide

The synthesis of **Naloxone N-Oxide** can occur as a byproduct during certain reactions involving naloxone. One documented instance is during the Baeyer-Villiger oxidation of naloxone methyl ether.

Experimental Protocol: Formation during Baeyer-Villiger Oxidation

This protocol describes the formation of **Naloxone N-Oxide** during the attempted synthesis of a lactone from naloxone methyl ether.

Materials:

- Naloxone methyl ether

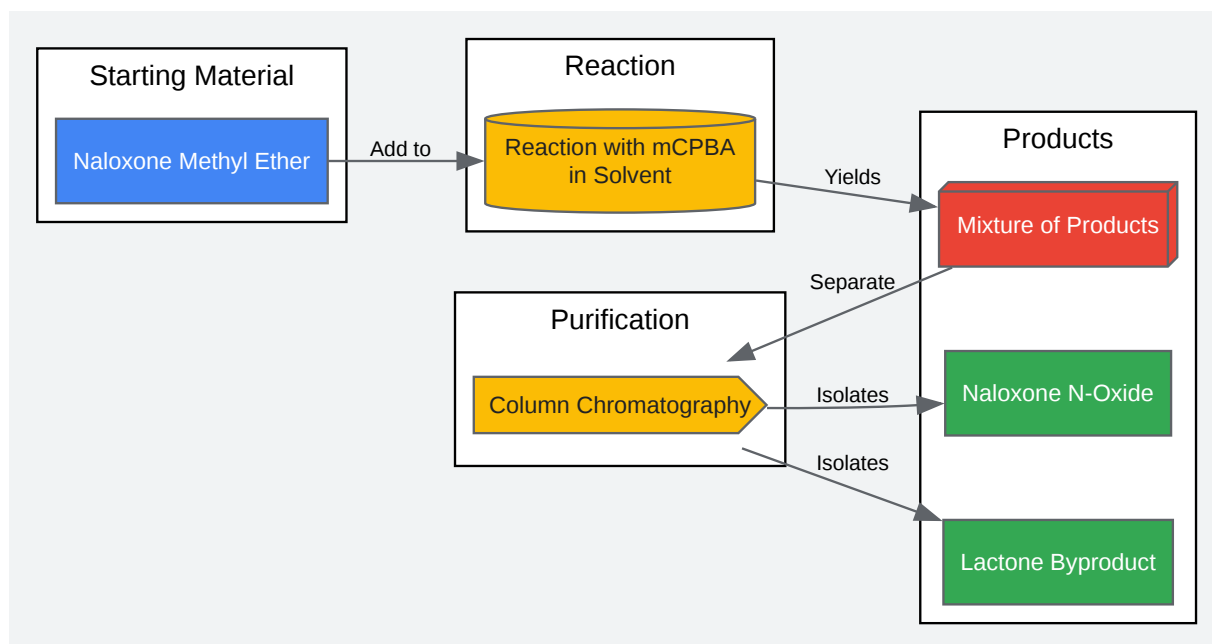
- m-Chloroperoxybenzoic acid (mCPBA)
- Appropriate solvent (e.g., dichloromethane)

Methodology:

- Dissolve naloxone methyl ether in a suitable solvent.
- Add m-Chloroperoxybenzoic acid (mCPBA) to the solution. The stoichiometry and reaction time can influence the product ratio.
- Monitor the reaction progress using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Upon completion or desired conversion, quench the reaction and work up the mixture to isolate the products.
- Purify the products using column chromatography to separate **Naloxone N-Oxide** from the lactone and any unreacted starting material.

Observations:

- The reaction yields a mixture of the desired lactone and **Naloxone N-Oxide**.
- The ratio of **Naloxone N-Oxide** to the lactone is dependent on the reaction time and the equivalents of mCPBA used. For instance, with two equivalents of mCPBA, a 1-hour reaction time resulted in a 2:1 ratio of N-oxide to lactone, while a 10-hour reaction time yielded a 1.6:1 ratio in favor of the N-oxide.[1]



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Synthesis Workflow for **Naloxone N-Oxide** Formation.

Biological Activity and Signaling Pathways

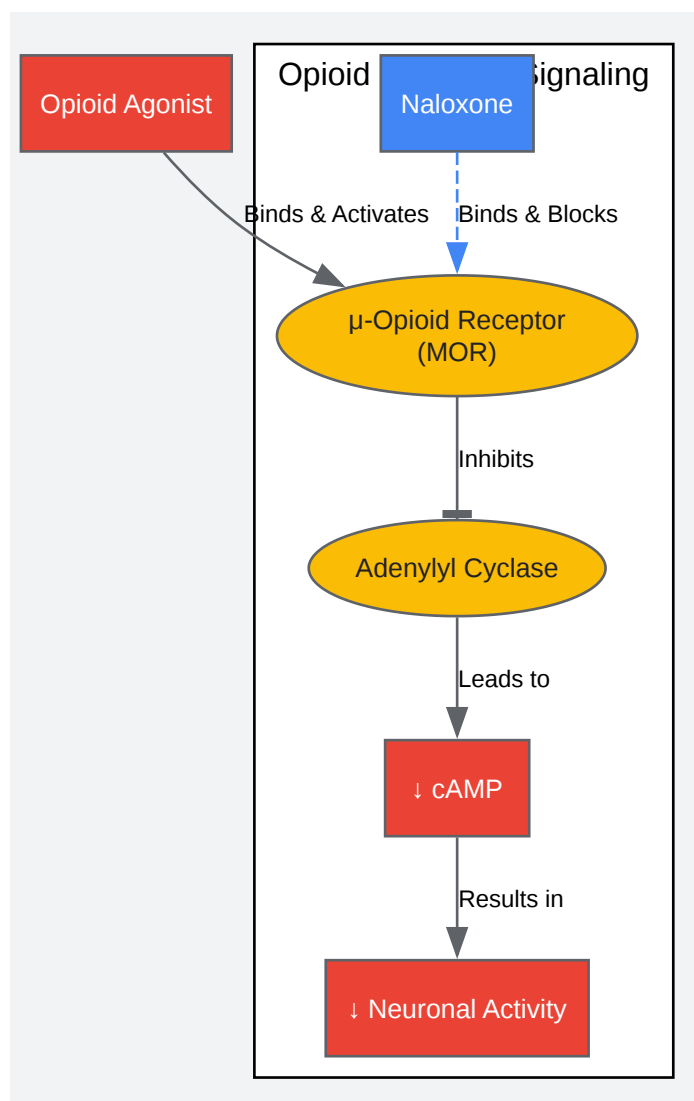
Specific pharmacological studies and detailed signaling pathways for **Naloxone N-Oxide** are not extensively documented in publicly available literature. It is generally considered to be a derivative of naloxone and may possess similar opioid antagonist properties. However, the N-oxide functional group can significantly alter a molecule's polarity, membrane permeability, and metabolism, which in turn could affect its potency, duration of action, and overall pharmacological profile.

The Known Signaling Pathway of Naloxone

Naloxone is a non-selective and competitive opioid receptor antagonist with the highest affinity for the μ -opioid receptor (MOR).^{[2][3]} Its mechanism of action involves blocking the effects of opioids by competing for the same receptor binding sites.^[4] This prevents the downstream signaling cascade initiated by opioid agonists.

The binding of an opioid agonist to the MOR typically leads to the inhibition of adenylyl cyclase, a decrease in cyclic AMP (cAMP) levels, and the modulation of ion channels, resulting in

hyperpolarization and reduced neuronal excitability. Naloxone's antagonism of the MOR prevents these events.[5]



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Known Signaling Pathway of Naloxone.

Note: The specific signaling pathway of **Naloxone N-Oxide** has not been elucidated. It is hypothesized to have a similar mechanism of action to naloxone, but further research is required to confirm this and to understand any potential differences in receptor affinity and downstream effects.

Conclusion

Naloxone N-Oxide is a chemically defined derivative of naloxone for which a clear synthetic route, primarily as a byproduct, has been identified. However, a significant gap exists in the scientific literature regarding its specific pharmacological properties, biological activity, and mechanism of action. While it is plausible that it retains some of the opioid antagonist characteristics of its parent compound, the extent of this activity and any unique pharmacological profile remain to be determined through dedicated research. Future studies are warranted to explore the potential of **Naloxone N-Oxide** as a therapeutic agent or a research tool, and to fully characterize its interaction with opioid receptors and its effects on cellular signaling pathways. Professionals in drug development are encouraged to consider these knowledge gaps when evaluating this compound for further investigation.

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